

An In-Depth Technical Guide to ATTO 590 Amine: Physicochemical Properties and Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ATTO 590 amine

Cat. No.: B12378153

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties, experimental protocols, and applications of **ATTO 590 amine**, a fluorescent label belonging to the rhodamine class of dyes.^{[1][2][3][4][5]} Renowned for its strong absorption, high fluorescence quantum yield, and excellent photo-stability, ATTO 590 is a versatile tool for high-sensitivity detection, including single-molecule studies and super-resolution microscopy.^{[1][2][3][4][5][6]}

Core Physicochemical and Spectroscopic Properties

ATTO 590 is characterized by its robust performance in various life science applications, such as the labeling of proteins, DNA, and RNA.^{[1][2][3]} The dye is moderately hydrophilic and is supplied as a mixture of two isomers with virtually identical spectroscopic properties.^{[1][4][5]} The key quantitative data for ATTO 590 are summarized below. The optical properties are typically measured using the carboxy derivative in an aqueous solution (PBS, pH 7.4).^{[1][2][3][7][8]}

Table 1: Spectroscopic Properties of ATTO 590

Property	Value	Conditions
Absorption Maximum (λ_{abs})	593 nm[1][2][3][5]	PBS, pH 7.4
Emission Maximum (λ_{fl})	622 nm[1][2][3][5]	PBS, pH 7.4
Molar Extinction Coefficient (ϵ_{max})	$1.2 \times 10^5 \text{ M}^{-1} \text{ cm}^{-1}$ [1][2][3][5]	PBS, pH 7.4
Fluorescence Quantum Yield (η_{fl})	80%[1][2][3][5]	PBS, pH 7.4
Fluorescence Lifetime (τ_{fl})	3.7 ns[1][2][3]	PBS, pH 7.4
Correction Factor (CF260)	0.39[1][2][3]	Ratio of $\epsilon_{260}/\epsilon_{max}$
Correction Factor (CF280)	0.43[1][2][3]	Ratio of $\epsilon_{280}/\epsilon_{max}$

Table 2: Physicochemical Properties of ATTO 590 Derivatives

Derivative	Molecular Weight (g/mol)	Reactive Group	Target Functional Group
Amine	917[1]	Primary Amine (-NH ₂)	Activated Carboxylic Acids (e.g., NHS-esters)[1]
Carboxy	691[1]	Carboxylic Acid (-COOH)	Amines (after activation)
NHS-ester	788[1][2][9]	N-Hydroxysuccinimidyl Ester	Primary Amines (-NH ₂)[1][10]
Maleimide	813[1][3]	Maleimide	Sulfhydryl/Thiol (-SH) [1][3]

Solubility: ATTO 590 and its derivatives are soluble in polar organic solvents such as dimethylformamide (DMF) and dimethylsulfoxide (DMSO).[1] Stock solutions should be

prepared in anhydrous, amine-free solvents.[10] For storage, solutions should be kept at -20°C, protected from light and moisture.[1][11]

Experimental Protocols & Methodologies

The amine derivative of ATTO 590 is primarily used for coupling to molecules containing activated carboxylic acid groups, such as N-hydroxysuccinimidyl (NHS) esters.[1] Below are detailed protocols for common labeling reactions.

Protocol 1: Labeling of Activated Esters with ATTO 590 Amine

This protocol outlines the general procedure for conjugating **ATTO 590 amine** to a protein or other molecule that has been functionalized with an NHS-ester.

1. Reagent Preparation:

- **ATTO 590 Amine Stock Solution:** Prepare a stock solution of **ATTO 590 amine** in anhydrous, amine-free DMSO or DMF. The concentration typically ranges from 1 to 10 mg/mL. This solution should be prepared fresh before use.
- **Molecule Solution:** Dissolve the target molecule (containing the NHS-ester) in an appropriate amine-free buffer. The optimal pH for the reaction is typically between 7.2 and 8.5. Buffers such as phosphate-buffered saline (PBS) or HEPES are suitable. Avoid buffers containing primary amines like Tris.[2][10]
- **Reaction Buffer:** A sodium bicarbonate buffer (0.1 M, pH 8.3) is often recommended for efficient labeling.[2][12]

2. Conjugation Reaction:

- Combine the **ATTO 590 amine** solution with the target molecule solution. A molar excess of the amine (typically 1.5 to 5-fold) is often used to ensure efficient reaction with the limited NHS-ester sites.
- Incubate the reaction mixture for 1-2 hours at room temperature, protected from light.[2] Gentle stirring or shaking can facilitate the reaction.

3. Purification of the Conjugate:

- Remove unreacted **ATTO 590 amine** from the labeled conjugate.

- Gel Permeation Chromatography: This is the most common method. Use a column packed with a resin like Sephadex G-25.[2][10]
- Equilibrate the column with a suitable buffer (e.g., PBS, pH 7.2).[2]
- Apply the reaction mixture to the column. The first colored, fluorescent band to elute is typically the labeled conjugate, while the free dye elutes later.[2]
- Dialysis: Alternatively, extensive dialysis can be used to remove the small, unreacted dye molecules.

4. Determination of Degree of Labeling (DOL):

- The DOL, which is the average number of dye molecules per target molecule, is a critical parameter.[12]
- Measure the absorbance of the purified conjugate solution at 280 nm (for protein concentration) and at the dye's absorption maximum (593 nm for ATTO 590).
- The concentration of the dye and the protein can be calculated using the Beer-Lambert law, correcting for the dye's contribution to the absorbance at 280 nm using the provided correction factor (CF280).[12]

Protocol 2: Labeling of Thiol Groups with ATTO 590 Maleimide

For comparison, this protocol describes the labeling of sulfhydryl (thiol) groups, a common alternative to amine labeling.

1. Reagent Preparation:

- Protein Preparation: Dissolve the protein (containing free thiol groups, e.g., cysteine residues) in a suitable buffer at a pH of 7.0-7.5 (e.g., PBS).[3][11] If necessary, reduce disulfide bonds using DTT or TCEP. If DTT is used, it must be removed by dialysis before adding the dye.[3]
- Dye Stock Solution: Dissolve ATTO 590 maleimide in anhydrous, amine-free DMF or DMSO to a concentration of 1-10 mg/mL. Prepare this solution immediately before use.[10][11]

2. Conjugation Reaction:

- Add a 10- to 20-fold molar excess of the ATTO 590 maleimide solution to the protein solution while stirring.[3]

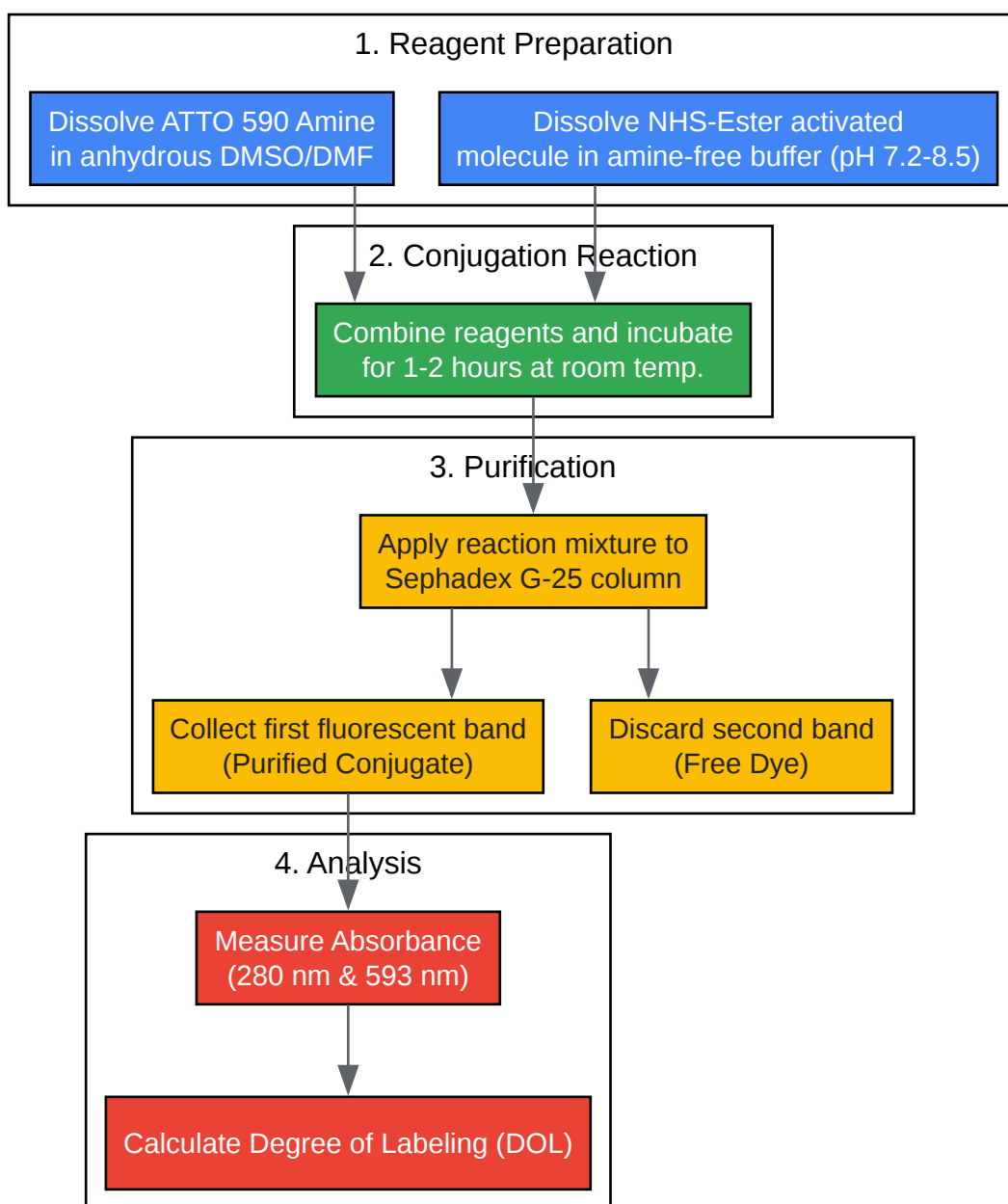
- Incubate the reaction for 2 hours at room temperature or overnight at 4°C, protected from light.[3]
- The reaction can be quenched by adding a low-molecular-weight thiol like glutathione or mercaptoethanol to consume excess maleimide.[3][13]

3. Purification:

- Separate the labeled protein from unreacted and hydrolyzed dye using gel filtration (e.g., Sephadex G-25) or extensive dialysis, as described in the previous protocol.[3][11]

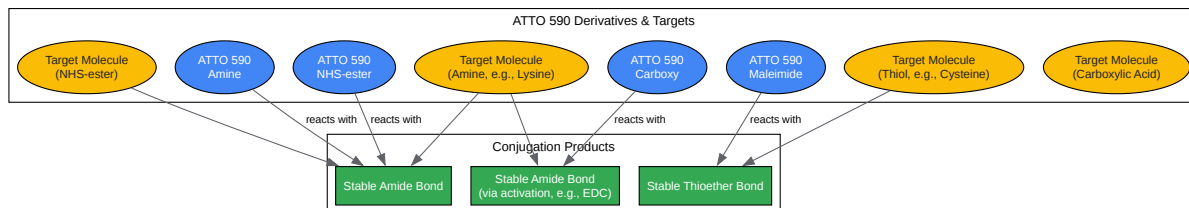
Visualizations: Workflows and Logical Relationships

Diagrams created with Graphviz DOT language help visualize the experimental processes and conceptual applications of **ATTO 590 amine**.



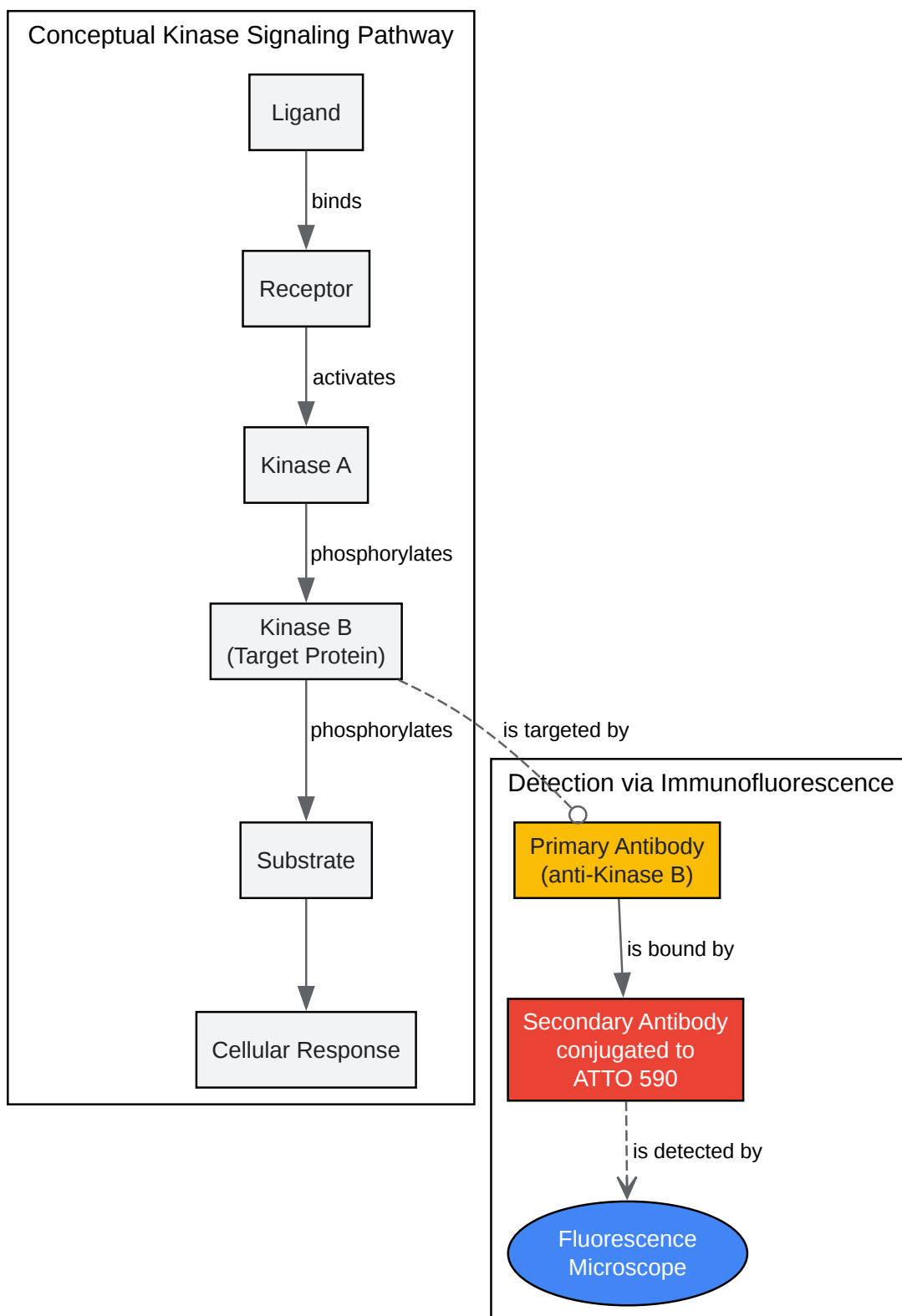
[Click to download full resolution via product page](#)

Caption: Workflow for labeling an NHS-ester activated molecule with **ATTO 590 amine**.



[Click to download full resolution via product page](#)

Caption: Logical relationships between ATTO 590 derivatives and their target functional groups.



[Click to download full resolution via product page](#)

Caption: Conceptual use of an ATTO 590 conjugate to visualize a protein in a signaling pathway.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. leica-microsystems.com [leica-microsystems.com]
- 2. sigmaaldrich.com [sigmaaldrich.com]
- 3. sigmaaldrich.cn [sigmaaldrich.cn]
- 4. ATTO 590 amine, 1mg | Products | Leica Microsystems [leica-microsystems.com]
- 5. leica-microsystems.com [leica-microsystems.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. leica-microsystems.com [leica-microsystems.com]
- 8. leica-microsystems.com [leica-microsystems.com]
- 9. Atto 590 NHS ester BioReagent, fluorescence, =60 coupling to amines 670269-33-7 [sigmaaldrich.com]
- 10. spectra.arizona.edu [spectra.arizona.edu]
- 11. leica-microsystems.com [leica-microsystems.com]
- 12. Atto 590 Protein Labeling Kit, Fluorescent Amine Protein Labeling - Jena Bioscience [jenabioscience.com]
- 13. Atto 590 Protein Labeling Kit, Fluorescent Thiol Protein Labeling - Jena Bioscience [jenabioscience.com]
- To cite this document: BenchChem. [An In-Depth Technical Guide to ATTO 590 Amine: Physicochemical Properties and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12378153#atto-590-amine-physicochemical-properties>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com